

2,5-Difluorobenzoic acid melting point and boiling point

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Compound of Interest

Compound Name: 2,5-Difluorobenzoic acid

Cat. No.: B1293528

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An In-depth Technical Guide to the Physicochemical Properties of **2,5-Difluorobenzoic Acid**

This guide provides a detailed overview of the melting and boiling points of **2,5-Difluorobenzoic acid**, tailored for researchers, scientists, and professionals in drug development. It includes key physical data, comprehensive experimental protocols for property determination, and a workflow visualization.

Core Physicochemical Data

2,5-Difluorobenzoic acid is a white crystalline powder with the chemical formula $\text{F}_2\text{C}_6\text{H}_3\text{CO}_2\text{H}$.^[1] Its key physical properties, the melting and boiling points, are critical for its handling, purification, and application in various chemical syntheses.

Data Summary

The experimentally determined and predicted physical properties of **2,5-Difluorobenzoic acid** are summarized below.

Property	Value	Notes
Melting Point	132-134 °C	Literature value for assayed 98% purity. ^{[1][2]}
Boiling Point	244.7 ± 20.0 °C	Predicted value. ^{[1][2]}

Experimental Protocols for Property Determination

Accurate determination of melting and boiling points is fundamental for verifying the purity and identity of a chemical compound.^[3] The following sections detail standard laboratory methodologies for these measurements.

Melting Point Determination (Capillary Method)

The melting point of a pure solid is typically a sharp, well-defined temperature range of 0.5-1.0°C. The presence of impurities generally causes a depression of the melting point and a broadening of the melting range.^[4] The capillary method is a widely used technique for this determination.^[5]

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Fisher-Johns)^[4]
- Glass capillary tubes (one end sealed)^[6]
- Thermometer
- Mortar and pestle (for sample grinding)

Procedure:

- Sample Preparation: Ensure the **2,5-Difluorobenzoic acid** sample is completely dry and finely powdered to allow for uniform packing.^{[5][6]}
- Loading the Capillary Tube: Jab the open end of a capillary tube into the powdered sample. Invert the tube and tap it gently on a hard surface to cause the solid to fall to the closed end.^[6] Repeat this process until the packed sample height is 2-3 mm.^{[4][6]}
- Apparatus Setup: Place the loaded capillary tube into the designated slot in the melting point apparatus.^[6]
- Approximate Determination: Conduct an initial rapid heating to quickly determine an approximate melting range. This saves time in subsequent, more precise measurements.^[4]

- **Accurate Determination:** Prepare a new sample. Set the apparatus to heat rapidly to a temperature about 15°C below the approximate melting point found in the previous step.^[6] Then, reduce the heating rate to approximately 1-2°C per minute to allow for thermal equilibrium between the sample, heating block, and thermometer.^[6]
- **Observation and Recording:** Observe the sample through the magnifying lens. Record the temperature at which the first drop of liquid appears (T1) and the temperature at which the entire sample becomes a clear liquid (T2). The melting point range is T1-T2.

Boiling Point Determination (Thiele Tube Method)

The boiling point is the temperature at which a liquid's vapor pressure equals the surrounding atmospheric pressure.^{[3][7][8]} This method is advantageous as it requires only a small amount of the substance.^[9]

Apparatus:

- Thiele tube^{[8][9]}
- Small test tube or fusion tube^{[3][8]}
- Capillary tube (one end sealed)
- Thermometer
- Heat-stable liquid (e.g., mineral oil or paraffin oil)^[10]
- Bunsen burner or hot plate^[10]

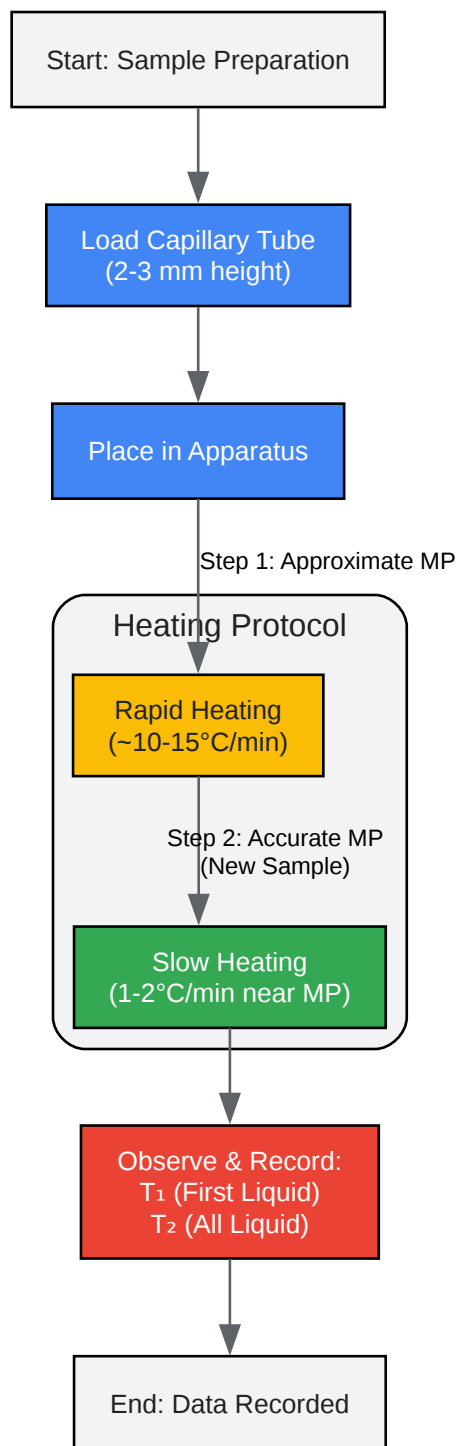
Procedure:

- **Sample Preparation:** Fill a small test tube to a depth of about 2-3 mL with **2,5-Difluorobenzoic acid** (if molten) or a solution in a high-boiling solvent.^[10]
- **Apparatus Assembly:** Place a capillary tube, with its sealed end pointing upwards, into the test tube containing the sample.^{[3][8]}

- **Heating Setup:** Attach the test tube to a thermometer using a rubber band or thread, ensuring the sample is level with the thermometer bulb.^{[8][9]}
- **Heating:** Immerse the assembly in a Thiele tube filled with mineral oil, ensuring the heat source gently warms the side arm of the tube.^{[8][9]} The shape of the Thiele tube allows for the creation of convection currents that ensure uniform heating of the oil bath.^[8]
- **Observation:** As the temperature rises, air trapped in the capillary tube will bubble out. Continue heating until a rapid and continuous stream of bubbles emerges from the open end of the capillary tube.^{[8][9]}
- **Recording the Boiling Point:** Remove the heat source and allow the apparatus to cool. The stream of bubbles will slow down and eventually stop. The moment the bubbling ceases and the liquid is drawn back into the capillary tube, record the temperature. This temperature is the boiling point of the liquid, as it is the point where the external pressure equals the vapor pressure of the substance.^{[8][9]}

Visualized Workflow

The following diagram illustrates the logical workflow for the experimental determination of a melting point, a crucial procedure for characterizing solid compounds like **2,5-Difluorobenzoic acid**.



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Workflow for Melting Point Determination

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- To cite this document: BenchChem. [2,5-Difluorobenzoic acid melting point and boiling point]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1293528#2-5-difluorobenzoic-acid-melting-point-and-boiling-point]

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